

HSD17B13-IN-89 vs BI-3231 comparison

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Compound Focus: Hsd17B13-IN-89

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Profile of BI-3231

BI-3231 is a recognized potent and selective inhibitor of hydroxysteroid 17 β -dehydrogenase 13 (HSD17B13) with potential for treating nonalcoholic steatohepatitis (NASH) and other liver diseases [1] [2] [3].

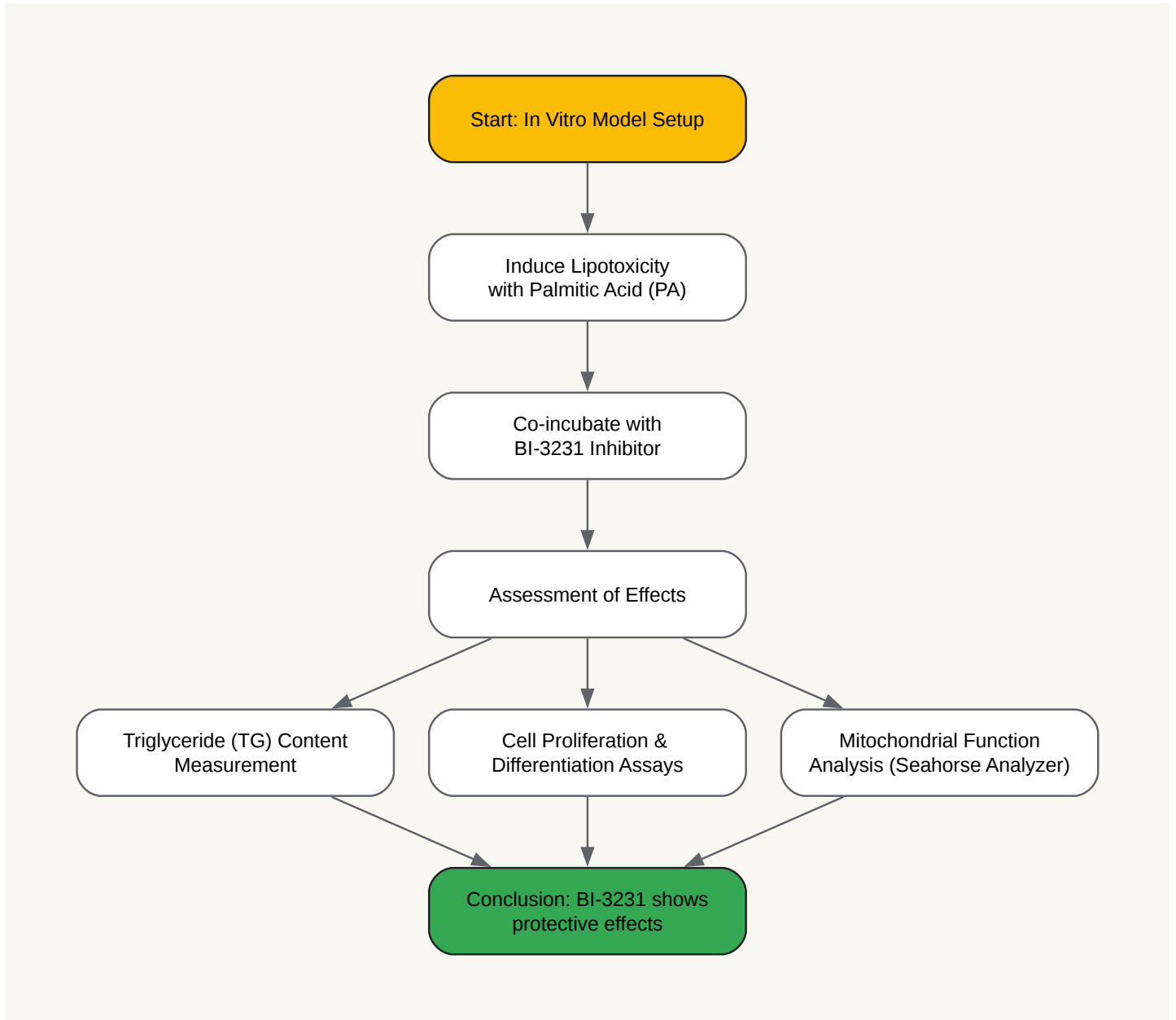
The table below summarizes its key characteristics:

| Characteristic | Details for BI-3231 |
|-----------------------------------|--|
| Molecular Weight | 380.37 g/mol [2] [3] |
| Molecular Formula | C16H14F2N4O3S [2] [3] |
| CAS Number | 2894848-07-6 [2] [3] |
| Primary Target | Hydroxysteroid 17 β -dehydrogenase 13 (HSD17B13) [1] [2] [3] |
| IC ₅₀ (Human HSD17B13) | 1 nM [2] [3] |
| K _i (Enzymatic Assay) | 0.7 nM [2] |
| Key Findings | Reduces triglyceride accumulation, restores lipid metabolism and homeostasis, increases mitochondrial activity in human and murine hepatocytes under lipotoxic stress [1]. |

| Characteristic | Details for BI-3231 |
|------------------------------|--|
| Potential Therapeutic Use | Nonalcoholic steatohepatitis (NASH) and other steatotic liver diseases [1] [3] |

Experimental Insights on BI-3231

The following diagram illustrates the key *in vitro* experimental workflow used to validate BI-3231's efficacy, as detailed in the search results [1].



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Key Experimental Findings [1]:

- **Reduced Triglyceride Accumulation:** BI-3231 treatment significantly decreased PA-induced TG buildup in lipid droplets of HepG2 cells and primary mouse hepatocytes.
- **Improved Cell Health:** The inhibitor led to considerable improvement in hepatocyte proliferation and differentiation.

- **Enhanced Mitochondrial Function:** BI-3231 increased mitochondrial respiratory function without affecting β -oxidation, suggesting a key mechanism for its protective effect.

How to Locate Information on HSD17B13-IN-89

The absence of "**HSD17B13-IN-89**" in the scientific literature retrieved could be due to several reasons. Here are suggestions for finding this information:

- **Check Specialty Chemical Catalogs:** Search the product listings of major chemical suppliers (e.g., MedChemExpress, Selleckchem, Tocris, Cayman Chemical). "**HSD17B13-IN-89**" may be a catalog name used by a specific vendor.
- **Search Patent Databases:** Novel inhibitors are often disclosed in patent applications before being published in peer-reviewed journals. Searching the USPTO, Google Patents, or WIPO databases may yield results.
- **Use Scholarly Search Engines:** Conduct a broad search on PubMed, Google Scholar, and Scopus using alternative terms like "HSD17B13 inhibitor" and scanning the resulting literature for structurally related compounds.

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References

1. BI-3231, an enzymatic inhibitor of HSD17B13, reduces ... [pubmed.ncbi.nlm.nih.gov]
2. BI-3231 | Dehydrogenase inhibitor - Selleck Chemicals [selleckchem.com]
3. BI-3231 | HSD17B13 Inhibitor [medchemexpress.com]

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